Analytical methods for 4-Chloro-1,3-dihydroxypyridin-2(1H)-one

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Compound of Interest

Compound Name:	*4-Chloro-1,3-dihydroxypyridin-2(1H)-one*
CAS No.:	*19352-46-6*
Cat. No.:	*B578992*

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An in-depth guide to the robust analytical methodologies for the characterization and quantification of **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**, tailored for researchers and drug development professionals. This document provides a framework for developing and validating reliable analytical techniques essential for quality control, stability studies, and impurity profiling.

Introduction to Analytical Strategy

4-Chloro-1,3-dihydroxypyridin-2(1H)-one is a halogenated pyridinone derivative. The presence of chloro, hydroxyl, and amide functional groups dictates its chemical properties and necessitates a multi-faceted analytical approach for comprehensive characterization. The development of robust, validated analytical methods is a critical pillar in the pharmaceutical industry, ensuring the quality, safety, and efficacy of drug substances and products.[1][2] Such methods are fundamental for everything from initial drug discovery and stability testing to routine quality control.[3] This guide details the foundational chromatographic and spectroscopic techniques for the analysis of this molecule, emphasizing the scientific rationale behind the selection of specific methods and parameters.

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Physicochemical Properties and Structural Information

A thorough understanding of the analyte's properties is the first step in developing a successful analytical method.

Table 1: Physicochemical Properties of **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**

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Property	Value	Rationale for Analytical Method Development
Molecular Formula	$C_5H_4ClNO_3$	Confirmed by High-Resolution Mass Spectrometry.
Molecular Weight	161.54 g/mol	Used to identify the molecular ion peak in Mass Spectrometry.
Structure	The structure dictates the expected signals in NMR and the fragmentation patterns in MS.	
Polarity	Moderately Polar	The presence of two hydroxyl groups and a lactam ring suggests good solubility in polar organic solvents and necessitates reversed-phase chromatography.
UV Chromophore	Yes (Pyridinone Ring)	The conjugated ring system allows for sensitive detection using UV-Vis spectroscopy, a common detector for HPLC.
Volatility	Low	The high polarity and hydrogen bonding capability of the hydroxyl groups make the compound non-volatile, favoring HPLC over GC analysis without derivatization.

I. Chromatographic Analysis: High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone technique for assessing the purity and quantifying non-volatile organic molecules like **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**.[4] Its high resolution and sensitivity

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make it ideal for separating the target compound from process-related impurities and degradation products.[5]

Application Note: HPLC for Purity and Assay

A reversed-phase HPLC (RP-HPLC) method is the most appropriate choice due to the moderately polar nature of the analyte. A C18 stationary phase provides a nonpolar surface that retains the compound based on its hydrophobic character. The mobile phase, typically a mixture of water and a polar organic solvent like acetonitrile or methanol, elutes the compound from the column. The inclusion of an acid modifier (e.g., formic or trifluoroacetic acid) is crucial. It suppresses the ionization of the hydroxyl groups and the lactam, ensuring a single analyte form, which results in sharp, symmetrical peaks and reproducible retention times.[6][7] A gradient elution is often preferred over an isocratic one in method development to ensure the elution of both polar and nonpolar impurities within a reasonable timeframe.[8]

Workflow for HPLC Method Development and Validation

Caption: Workflow for HPLC method development and validation.

Protocol 1: RP-HPLC for Purity Determination

This protocol provides a starting point for the analysis. It must be validated to demonstrate its suitability for its intended purpose.[9]

1. Instrumentation:

- An HPLC or UHPLC system equipped with a quaternary pump, autosampler, column thermostat, and a Diode Array Detector (DAD) or UV Detector.

2. Chromatographic Conditions:

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Parameter	Recommended Condition	Rationale
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 3.5 µm)	Industry standard for retaining moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier to ensure consistent analyte ionization and sharp peaks.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier with good UV transparency.
Gradient Elution	5% B to 95% B over 20 minutes, then hold for 5 min	Ensures elution of a wide range of potential impurities.
Flow Rate	1.0 mL/min	A typical analytical flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Injection Volume	5 µL	Small volume to prevent peak distortion.
Detection	UV at 254 nm or max absorbance wavelength	The pyridinone ring system is expected to have strong UV absorbance.

3. Sample and Standard Preparation:

- Solvent (Diluent): A mixture of water and acetonitrile (e.g., 50:50 v/v) is often a good starting point.
- Standard Preparation: Accurately weigh and dissolve the reference standard in the diluent to a final concentration of approximately 0.5 mg/mL.
- Sample Preparation: Prepare the sample to the same target concentration as the standard.

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- Filtration: Filter all solutions through a 0.22 or 0.45 µm syringe filter before injection to protect the column.[7]

4. Data Analysis:

- Purity Assessment: Determine the area percentage of the main peak relative to the total area of all peaks detected in the chromatogram.
- Assay vs. Standard: Calculate the concentration of the analyte in the sample by comparing its peak area to that of a known concentration of the reference standard.

II. Spectroscopic Analysis

Spectroscopic techniques are indispensable for the unambiguous identification and structural elucidation of **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**.

A. Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is a powerful tool for confirming the molecular weight of a compound and providing structural clues through its fragmentation pattern.[10] It is most effectively used when coupled with a chromatographic inlet like LC or GC.

Application Note: LC-MS for Structural Elucidation

Liquid Chromatography-Mass Spectrometry (LC-MS) provides both retention time data and mass information, offering a high degree of confidence in peak identification. Electrospray Ionization (ESI) is the preferred ionization technique for polar molecules like the target analyte. Analysis in both positive and negative ion modes is recommended to gather comprehensive data. High-resolution mass spectrometry (HRMS) can provide the elemental composition, confirming the molecular formula.

Proposed Mass Spectrometry Fragmentation Pathway

The fragmentation of the protonated molecule ($[M+H]^+$) is expected to proceed through the loss of stable neutral molecules or radicals. The chloro-substituted pyridinone ring is the most likely site of initial fragmentation.

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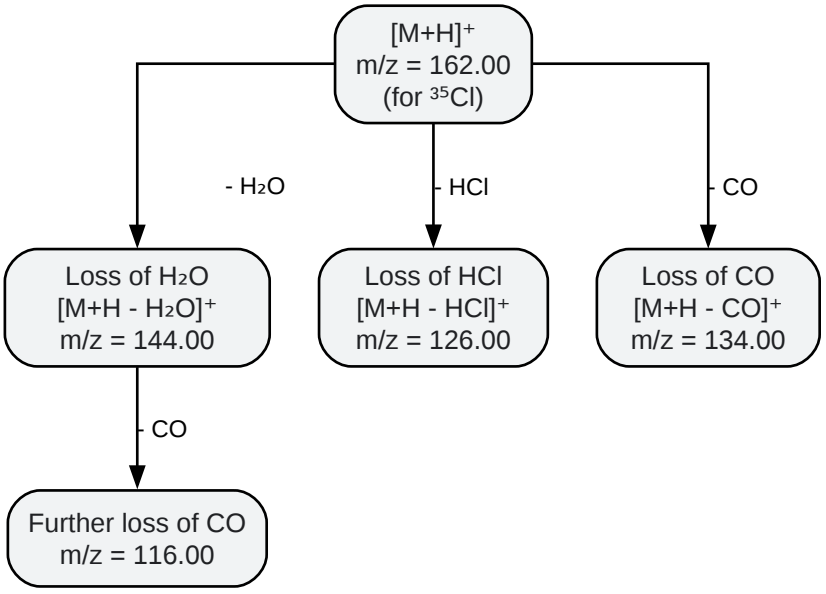

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Caption: Proposed ESI-MS fragmentation pathway for the analyte.

Protocol 2: LC-MS Analysis

1. Instrumentation:

- An LC system (as described in Protocol 1) coupled to a mass spectrometer (e.g., a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap for HRMS) with an ESI source.

2. Conditions:

- LC Conditions: Use the same conditions as in Protocol 1 to ensure correlation of UV and MS data.
- MS Conditions:
  - Ionization Mode: ESI, Positive and Negative
  - Mass Range: 50 - 500 m/z
  - Capillary Voltage: 3.5 kV
  - Source Temperature: 120 °C

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- Gas Flow: Optimized for the instrument.

3. Data Interpretation:

- Confirm the presence of the $[M+H]^+$ ion (and/or $[M-H]^-$ ion) corresponding to the calculated molecular weight. Note the characteristic isotopic pattern for a chlorine-containing compound ($^{35}Cl/^{37}Cl$ ratio of approximately 3:1).
- Analyze the MS/MS spectrum of the parent ion to identify fragment ions, which can be used to confirm the structure by matching them to the proposed fragmentation pathway.[11][12]

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for the de novo structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are required for a complete assignment.

Application Note: NMR for Unambiguous Structure Confirmation

^1H NMR provides information about the number of different types of protons, their chemical environment, and their proximity to each other. ^{13}C NMR provides information about the carbon skeleton of the molecule. For **4-Chloro-1,3-dihydroxypyridin-2(1H)-one**, the spectra are expected to be relatively simple, which aids in straightforward interpretation. Deuterated dimethyl sulfoxide (DMSO-d_6) is a suitable solvent due to its ability to dissolve polar compounds and exchange with the labile hydroxyl and amide protons, which can be observed as broad signals.[13]

Table 3: Predicted ^1H and ^{13}C NMR Chemical Shifts (in DMSO-d_6)

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Position	Predicted ^{1}H Shift (ppm), Multiplicity	Predicted ^{13}C Shift (ppm)	Rationale
C2	-	~160 (C=O)	Carbonyl carbon in a lactam system.
C3	-	~145 (C-OH)	Olefinic carbon attached to an oxygen atom.
C4	-	~110 (C-Cl)	Olefinic carbon attached to a chlorine atom.
C5	~6.0, Doublet	~95	Olefinic proton adjacent to a proton at C6.
C6	~7.5, Doublet	~135	Olefinic proton adjacent to a proton at C5 and the ring nitrogen.
N1-H	~11.0, Broad Singlet	-	Labile amide proton, broad due to exchange.
OH	Variable, Broad	-	Labile hydroxyl protons, broad due to exchange.

Note: These are predicted values and will require experimental confirmation.[14]

Protocol 3: NMR Sample Preparation and Acquisition

1. Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or higher).

2. Sample Preparation:

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- Accurately weigh approximately 5-10 mg of the sample.
- Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a clean, dry NMR tube.[13] Ensure the sample is fully dissolved.

3. Data Acquisition:

- Acquire standard one-dimensional ^{1}H and $^{13}C\{^{1}H\}$ spectra.
- If necessary, perform 2D NMR experiments (e.g., COSY, HSQC, HMBC) to confirm connectivity and finalize assignments.

III. Method Validation Principles

Once developed, any analytical method intended for regulatory submission or critical decision-making must be validated.[3] Validation provides documented evidence that the method is reliable and suitable for its intended purpose.[2]

Table 4: Key Validation Parameters as per ICH Q2(R1) Guidelines

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Parameter	Definition	Purpose
Specificity	Ability to assess the analyte unequivocally in the presence of other components.	Ensures that the signal measured is only from the target analyte.
Linearity	Ability to elicit test results that are directly proportional to the analyte concentration.	Confirms the method provides accurate results across a defined range.
Accuracy	The closeness of test results to the true value.	Measures the systemic error or bias of the method.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly.	Measures the random error of the method (includes repeatability and intermediate precision).
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Defines the sensitivity of the method for detection.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Defines the lower limit of the method for reliable measurement.
Robustness	A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.	Demonstrates the reliability of the method during normal usage.

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